

# An In-depth Technical Guide to 3-Bromo-5-methylbenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-methylbenzonitrile

Cat. No.: B157054

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-methylbenzonitrile**, a key aromatic nitrile compound with applications in organic synthesis and medicinal chemistry. This document details its chemical identity, physicochemical properties, and structural information.

## Core Compound Information

Chemical Identity:

- IUPAC Name: **3-Bromo-5-methylbenzonitrile**
- CAS Number: 124289-21-0
- Molecular Formula: C<sub>8</sub>H<sub>6</sub>BrN
- Synonyms: 3-Bromo-5-methyl-benzonitrile, Benzonitrile, 3-bromo-5-methyl-

Physicochemical Properties:

A summary of the key physicochemical properties of **3-Bromo-5-methylbenzonitrile** is presented in the table below.

Property	Value
Molecular Weight	196.04 g/mol
Appearance	White to off-white solid
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrN

## Chemical Structure

The chemical structure of **3-Bromo-5-methylbenzonitrile** consists of a benzene ring substituted with a bromo group, a methyl group, and a nitrile group at positions 3, 5, and 1, respectively.

Caption: Chemical structure of **3-Bromo-5-methylbenzonitrile**.

## Experimental Data

### Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **3-Bromo-5-methylbenzonitrile** is not readily available in the public domain. However, its synthesis can be conceptually approached through established organic chemistry reactions. A plausible synthetic route would involve the Sandmeyer reaction of 3-amino-5-methylbenzonitrile or the bromination of 3-methylbenzonitrile. It is crucial for researchers to develop and validate a specific synthetic protocol based on these general methods, ensuring proper safety precautions and reaction optimization.

### Spectroscopic Data

Detailed <sup>1</sup>H and <sup>13</sup>C NMR spectra for **3-Bromo-5-methylbenzonitrile** are not consistently available in public spectral databases. Commercial suppliers may provide this data upon request with a purchase. For researchers planning to synthesize or use this compound, it is highly recommended to perform their own spectroscopic analysis to confirm the identity and purity of the material.

## Applications in Research and Development

**3-Bromo-5-methylbenzonitrile** serves as a valuable building block in the synthesis of more complex molecules. The presence of three distinct functional groups—nitrile, bromo, and methyl—on the aromatic ring allows for a variety of chemical transformations. This makes it a useful intermediate for the development of novel pharmaceutical compounds and other specialized chemicals. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, while the bromo group can participate in cross-coupling reactions to form new carbon-carbon or carbon-heteroatom bonds.

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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)